

(S)-Methyl Pyrrolidine-3-carboxylate: An In-depth Technical Guide to Structural Analysis

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Compound of Interest

Compound Name: (S)-Methyl pyrrolidine-3-carboxylate

CAS No.: 216311-60-3

Cat. No.: B1585807

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-Methyl pyrrolidine-3-carboxylate is a pivotal chiral building block in contemporary drug discovery and development. Its stereochemically defined pyrrolidine core is a recurring motif in a multitude of biologically active compounds. Consequently, the rigorous and unambiguous structural elucidation of this molecule is of paramount importance to ensure the synthesis of targeted, effective, and safe pharmaceutical agents. This technical guide provides a comprehensive, multi-faceted approach to the structural analysis of **(S)-Methyl pyrrolidine-3-carboxylate**, integrating foundational chemical principles with advanced analytical methodologies.

Foundational Physicochemical Properties

A robust analytical strategy is predicated on a thorough understanding of the molecule's intrinsic properties.

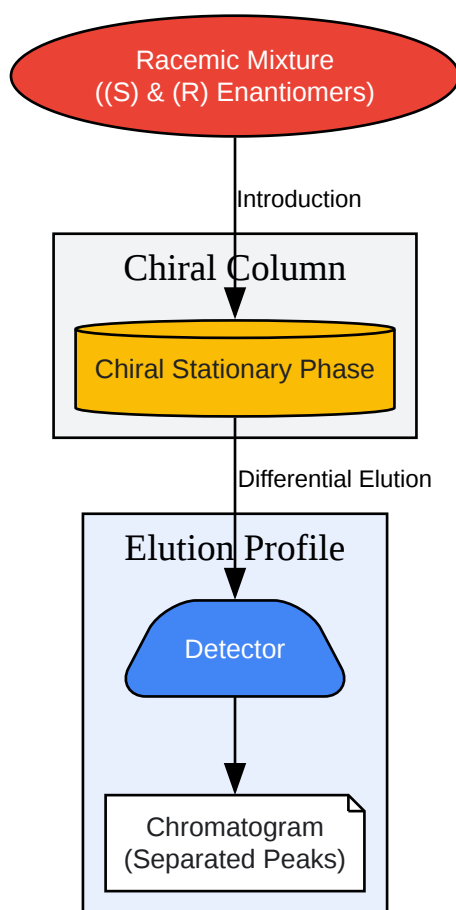
Property	Data	Reference
Molecular Formula	C6H11NO2	[1] [2]
Molecular Weight	129.16 g/mol	[1] [2] [3]
Appearance	Cream crystalline powder to oil	[4]
CAS Number	216311-60-3	[1] [5]

Synthetic Landscape and Impurity Profiling

(S)-Methyl pyrrolidine-3-carboxylate is frequently synthesized from chiral precursors such as (S)-(+)-pyrrolidine-3-carboxylic acid. The synthetic route can introduce various impurities, including the corresponding (R)-enantiomer, residual starting materials, and reaction by-products. A comprehensive analytical workflow must be designed to identify and quantify these potential contaminants.

The Analytical Workflow: A Multi-technique Imperative

No single analytical technique can provide a complete structural picture. A synergistic approach, as depicted below, is essential for a thorough characterization.



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